

# Preparing NU6027 Stock Solution with DMSO: An Application Note and Protocol

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#### Introduction

**NU6027** is a potent, cell-permeable, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs), particularly CDK1 and CDK2, and Ataxia Telangiectasia and Rad3-related (ATR) kinase.[1][2][3][4][5] Its ability to induce cell cycle arrest and potentiate the effects of DNA-damaging agents makes it a valuable tool in cancer research and drug development.[4][6][7] This document provides detailed protocols for the preparation, storage, and handling of **NU6027** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

## **Quantitative Data Summary**

The following tables summarize the key quantitative data for **NU6027**.

Table 1: Chemical and Physical Properties of NU6027

| Property          | Value                       | Reference |
|-------------------|-----------------------------|-----------|
| Molecular Formula | C11H17N5O2                  | [1][2][4] |
| Molecular Weight  | 251.28 g/mol                | [2][3][4] |
| Appearance        | Purple to pale purple solid | [1][3]    |
| CAS Number        | 220036-08-8                 | [1][2][3] |



Table 2: Solubility of NU6027

| Solvent                    | Solubility                            | Notes                                  | Reference    |
|----------------------------|---------------------------------------|--|--------------|
| DMSO                       | 5.5 - 50 mg/mL (21.89<br>- 198.98 mM) | Sonication or warming may be required. | [1][2][3][8] |
| Ethanol                    | ~3 mg/mL                              | Sonication is recommended.             | [1][2]       |
| Water                      | Insoluble or slightly soluble         | [1][2]                                 |              |
| DMF                        | 5 mg/mL                               | [8]                                    |              |
| DMSO:PBS (pH 7.2)<br>(1:2) | 0.3 mg/mL                             | [8]                                    | _            |

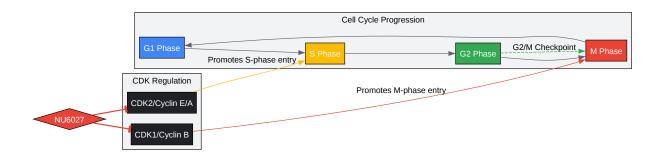
Table 3: Inhibitory Activity of NU6027

| Target | Inhibition Constant (Ki) /            | Reference       |
|--------|---------------------------------------|-----------------|
| CDK1   | $K_i = 2.5 \mu M$                     | [1][2][3][4][5] |
| CDK2   | $K_i = 1.3 \mu M$                     | [1][2][3][4][5] |
| ATR    | $IC_{50} = 6.7 \mu M$ (in MCF7 cells) | [4][5][8]       |
| DNA-PK | $K_i = 2.2 \mu M$                     | [1][2]          |

## **Signaling Pathway**

**NU6027** primarily targets the cell cycle regulation pathway by inhibiting CDKs. Cyclin-dependent kinases are crucial for the progression of the cell cycle.[9][10][11] By inhibiting CDK1 and CDK2, **NU6027** can lead to cell cycle arrest, typically at the G2/M phase, thereby preventing cell proliferation.[6][7]





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NU6027 mechanism of action on the cell cycle.

# Experimental Protocol: Preparing a 10 mM NU6027 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NU6027** in DMSO.

#### Materials:

- NU6027 powder (CAS: 220036-08-8)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)



Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- Safety Precautions: Wear appropriate PPE. Handle NU6027 powder in a chemical fume hood to avoid inhalation.
- Determine the required mass of NU6027:
  - The molecular weight of NU6027 is 251.28 g/mol .
  - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass is:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 1 mL x (1 L / 1000 mL) x 251.28 g/mol x (1000 mg / 1 g) =
       2.51 mg
- Weighing NU6027:
  - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
  - Carefully weigh out 2.51 mg of NU6027 powder into the tube.
- Adding DMSO:
  - Add 1 mL of anhydrous DMSO to the tube containing the NU6027 powder.
- Dissolving NU6027:
  - Cap the tube securely and vortex thoroughly for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, sonicate the tube for 5-10 minutes or warm the solution in a water bath at 37-45°C until the solid is completely dissolved.[1] It is important to use fresh, anhydrous DMSO as moisture can reduce solubility.[2]
- Storage:

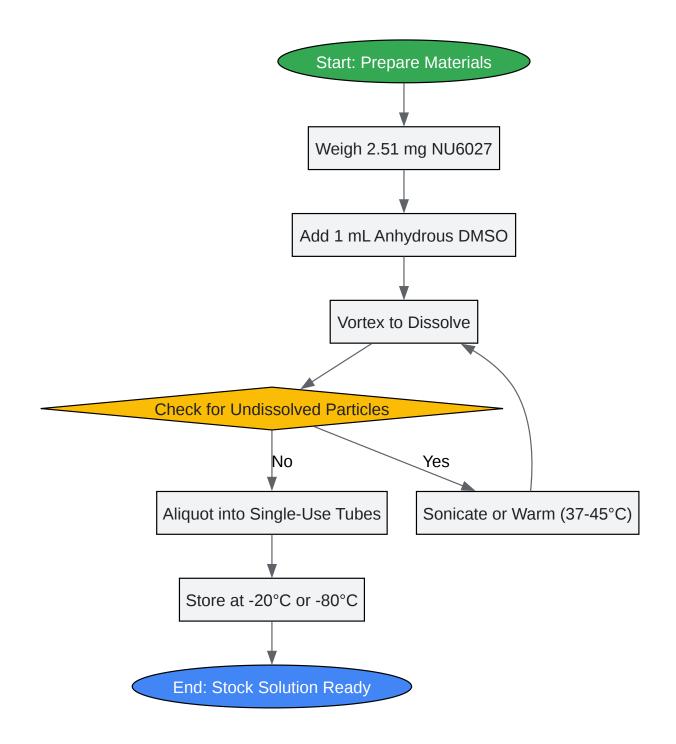


- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C or -80°C for long-term storage.[1][2] Stock solutions are stable for at least 6 months to a year when stored properly.[1][2][3] For frequent use, a small aliquot can be stored at 4°C for up to a week.[1]

### **Experimental Workflow**

The following diagram illustrates the workflow for preparing the **NU6027** stock solution.





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Workflow for preparing **NU6027** stock solution.

## **Dilution of Stock Solution for Cell-Based Assays**



For cell culture experiments, the DMSO concentration should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Example Dilution to 10 µM Working Concentration:

- Thaw a frozen aliquot of the 10 mM **NU6027** stock solution at room temperature.
- Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 999 μL of sterile cell culture medium. This results in a 10 μM working solution.
- Alternatively, for a smaller volume, add 0.5 μL of the 10 mM stock to 499.5 μL of medium.
- Gently mix the working solution before adding it to the cell culture wells. To avoid
  precipitation, it is recommended to pre-warm both the stock solution and the culture medium
  to 37°C before dilution.[1]

#### Conclusion

This application note provides a comprehensive guide for the preparation and handling of **NU6027** stock solutions. Adherence to these protocols will ensure the accurate and effective use of this potent CDK and ATR inhibitor in research and development applications. Always refer to the specific product datasheet from your supplier for any lot-specific information.

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